

Essential Procedures for the Proper Disposal of BI-113823

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Compound of Interest

Compound Name: BI-113823

Cat. No.: B10829614

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For Immediate Reference by Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive, step-by-step procedures for the safe and compliant disposal of **BI-113823**, a potent and selective bradykinin B1 receptor antagonist used in preclinical research. Given that a specific Safety Data Sheet (SDS) with explicit disposal instructions for **BI-113823** is not readily available in the public domain, the following procedures are based on established best practices for the disposal of novel or uncharacterized small molecule inhibitors in a laboratory setting. It is imperative to treat **BI-113823** as a potentially hazardous chemical of unknown toxicity and to consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Core Principle: Hazardous Waste Management

Under no circumstances should **BI-113823** or any materials contaminated with it be disposed of down the drain or in regular trash. All waste generated from the handling of this compound must be managed through your institution's hazardous waste program.

Detailed Disposal Protocol

This protocol outlines the necessary steps for the safe segregation, containment, and disposal of **BI-113823** waste.

Step 1: Personal Protective Equipment (PPE)

Before handling **BI-113823** or its waste, always wear appropriate PPE to minimize exposure. This includes, but is not limited to:

- Safety goggles or a face shield
- A lab coat
- Chemically resistant gloves (double gloving is recommended)

Step 2: Waste Segregation and Collection

Proper segregation of waste at the point of generation is critical to ensure safe handling and disposal.

- Solid Waste:
 - Collect all contaminated solid materials in a designated, leak-proof, and clearly labeled hazardous waste container.
 - This includes items such as:
 - Gloves
 - Weighing paper
 - Pipette tips
 - Tubes
 - Contaminated bench paper
- Liquid Waste:
 - Dispose of any residual powder or unused stock solutions as liquid hazardous waste.
 - Collect all liquid waste containing **BI-113823** in a designated, sealed, and compatible hazardous waste container.
 - Do not mix **BI-113823** waste with other incompatible waste streams.

- Sharps Waste:
 - If syringes and needles are used, dispose of them immediately in a designated sharps container for hazardous chemical waste.
 - If the syringe contains any residual volume of the drug, it must be disposed of as hazardous chemical waste in a specific bulk waste container, not a standard sharps container. Do not recap needles.

Step 3: Labeling and Storage

Accurate and clear labeling is essential for regulatory compliance and the safety of waste handlers.

- Container Labeling:
 - Clearly label all waste containers with "Hazardous Waste."
 - Include the full chemical name: "**BI-113823**."
 - Note the solvent and approximate concentration if applicable.
 - Record the accumulation start date.
 - Provide the Principal Investigator's name and laboratory location.
- On-Site Accumulation:
 - Store waste containers in a designated and secure Satellite Accumulation Area (SAA) within the laboratory.
 - Ensure containers are kept tightly closed except when adding waste.
 - The SAA should have secondary containment to prevent spills.

Step 4: Arranging for Final Disposal

The final disposal of **BI-113823** waste must be handled by trained professionals.

- **Contact EHS:** Follow your institution's specific procedures for requesting a chemical waste pickup from the EHS department.
- **Provide Information:** Furnish the EHS department with all available information about the compound.
- **Approved Disposal Facility:** The primary and recommended method for the disposal of chemical waste is through an approved waste disposal plant.

Spill Response

In the event of a spill, treat it as a major incident due to the unknown hazard profile of the compound.

- **Evacuate:** Immediately evacuate the affected area.
- **Notify:** Alert your supervisor and the institutional EHS department.
- **Follow Protocol:** Adhere to your institution's specific procedures for hazardous chemical spills.

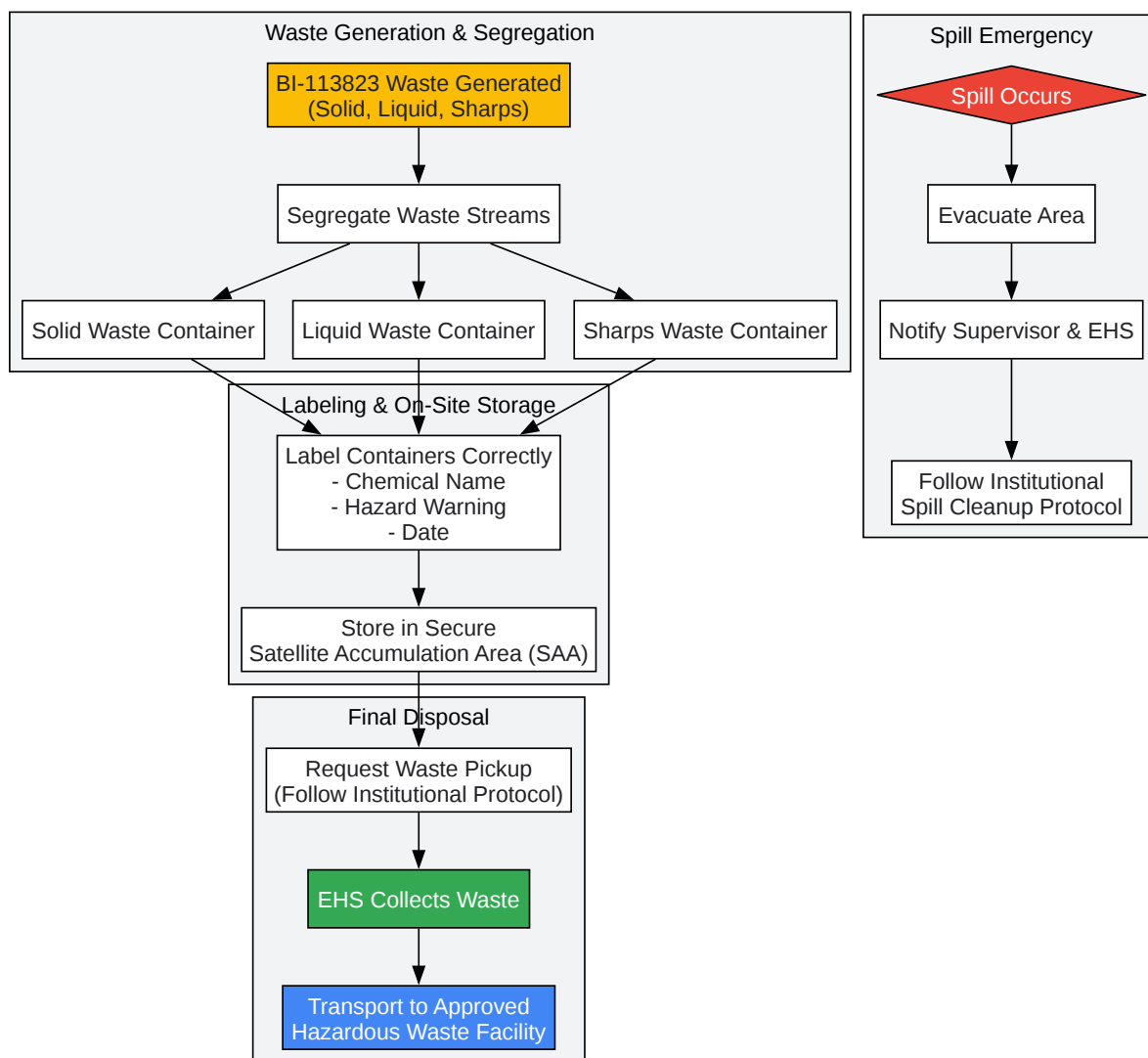
Quantitative Data Summary

As specific quantitative data for the disposal of **BI-113823** is not available, the following table summarizes general handling and storage information for research chemicals of this nature.

Parameter	Guideline	Source
Storage Temperature	Store in a cool, dry, and well-ventilated place.	
Hazard Classification	Treat as a potentially hazardous chemical of unknown toxicity.	
Personal Protective Equipment (PPE)	Lab coat, chemically resistant gloves, and protective eyewear.	
Ventilation	Handle in a well-ventilated area, preferably a chemical fume hood.	

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of a novel research chemical like **BI-113823**.



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Caption: Logical workflow for the safe disposal of **BI-113823**.

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